

An In-depth Technical Guide to the Safe Handling of Resorufin

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Compound of Interest

Compound Name: Resorufin

Cat. No.: B1680543

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For Researchers, Scientists, and Drug Development Professionals

Resorufin and its sodium salt are widely utilized fluorescent dyes in biomedical research and drug discovery, primarily as indicators for enzymatic activity and cell viability.[1][2][3][4] Due to its chemical nature, proper handling and safety precautions are paramount to ensure the well-being of laboratory personnel and to maintain experimental integrity. This guide provides a comprehensive overview of the safety and handling protocols for **resorufin**, based on available safety data sheets and technical information.

Hazard Identification and Classification

Resorufin is classified as a hazardous substance.[5] The primary hazards associated with **resorufin** are skin, eye, and respiratory irritation.[5][6]

GHS Hazard Statements:

- H315: Causes skin irritation.[1][6]
- H319: Causes serious eye irritation.[1][6]
- H335: May cause respiratory irritation.[1][6]

Signal Word: Warning[1][6][7]

GHS Pictogram:

- GHS07: Exclamation mark[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **resorufin** is presented in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₇ NO ₃ [1][8]
Molecular Weight	213.19 g/mol [1][8]
Appearance	Red to very dark red and purple powder[1]
Melting Point	>300 °C (lit.)[1][9]
Solubility	Soluble in DMSO.[1]
Stability	Stable for at least 2 years after receipt when stored at -20°C.[1] Unstable in the presence of thiols such as dithiothreitol (DTT) and 2-mercaptoethanol.[1][9]

Exposure Controls and Personal Protection

Adherence to proper exposure controls and the use of personal protective equipment (PPE) are critical when handling **resorufin**. The following table summarizes the recommended measures.

Control Parameter	Recommendation
Engineering Controls	Handle in a well-ventilated place.[7] Use only in areas with appropriate exhaust ventilation.[10]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[7]
Skin Protection	Wear protective gloves.[7][10] Gloves must be inspected prior to use.[7] Wear fire/flamm resistant and impervious clothing.[7]
Respiratory Protection	If exposure limits are exceeded, use a full-face respirator.[7]
Hygiene Measures	Wash hands thoroughly after handling.[10] Do not eat, drink or smoke when using this product.[10]

First Aid Measures

In the event of exposure to **resorufin**, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[6][7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6][7]

Handling and Storage

Proper handling and storage are essential to maintain the stability of **resorufin** and to prevent accidental exposure.

Handling:

- Avoid contact with skin and eyes.[7]
- Avoid formation of dust and aerosols.[7][10]
- Use non-sparking tools.[7]
- Prevent fire caused by electrostatic discharge steam.[7]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[7]
- Store away from incompatible materials and foodstuff containers.[5]
- Recommended storage temperature is -20°C.[1][9]
- Protect from light and moisture.[1]

Accidental Release Measures

In case of a spill, follow these procedures:

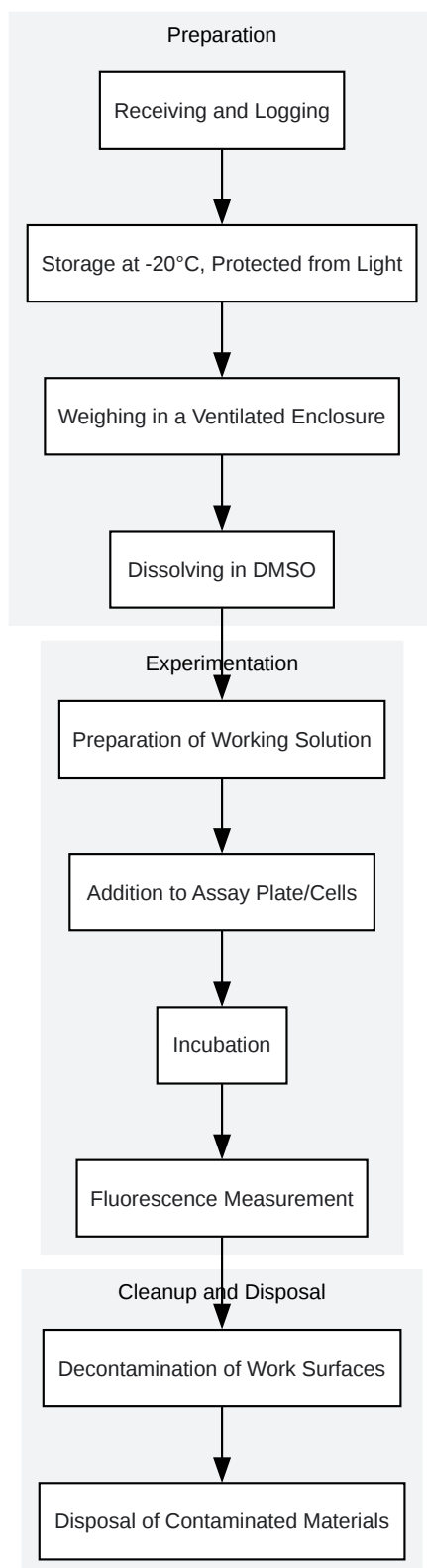
- Use personal protective equipment.[7]
- Avoid dust formation.[7]
- Ensure adequate ventilation.[7]
- Sweep up and shovel. Keep in suitable, closed containers for disposal.[6]
- Do not let the chemical enter drains.[7]

Toxicological Information

While specific LD50 values are not readily available in the provided search results, the primary toxicological concerns are irritation to the skin, eyes, and respiratory system.[5] The material has not been classified as harmful by ingestion by EC Directives due to a lack of corroborating evidence.[5]

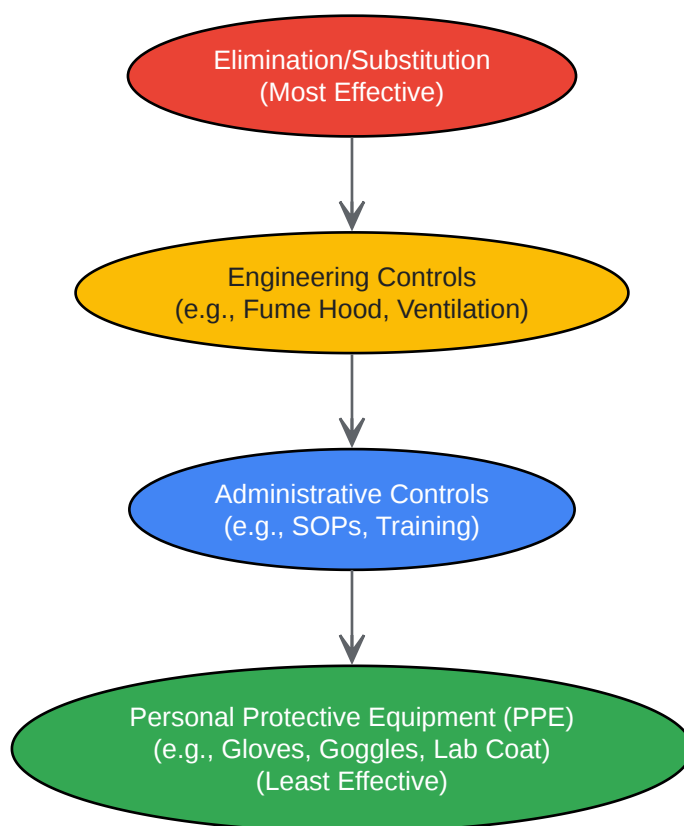
Experimental Workflow and Safety Precautions

The following diagrams illustrate a typical experimental workflow for handling **resorufin** and the hierarchy of safety controls.



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A typical experimental workflow for handling **resorufin**.



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The hierarchy of safety controls for handling **resorufin**.

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[5] Dispose of contents and container to an approved waste disposal plant.[6]

Conclusion

Resorufin is a valuable tool in scientific research, but it requires careful handling due to its potential hazards. By adhering to the safety precautions outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always consult the most up-to-date Safety Data Sheet from your supplier before handling this chemical.

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References

- 1. Resorufin - CAS-Number 635-78-9 - Order from Chemodex [chemodex.com]
- 2. Resazurin - Wikipedia [en.wikipedia.org]
- 3. CAS 635-78-9: Resorufin | CymitQuimica [cymitquimica.com]
- 4. bocsci.com [bocsci.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. westliberty.edu [westliberty.edu]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Resorufin | C₁₂H₇NO₃ | CID 69462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Resorufin 95% | Sigma-Aldrich [sigmaaldrich.com]
- 10. file.medchemexpress.com [file.medchemexpress.com]
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